

Physical properties of 1,3-Butanedithiol boiling point density

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Compound of Interest

Compound Name: 1,3-Butanedithiol

Cat. No.: B1597265

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An In-depth Technical Guide to the Physical Properties of **1,3-Butanedithiol**: Boiling Point and Density

This technical guide provides a comprehensive overview of the key physical properties of **1,3-butanedithiol**, with a specific focus on its boiling point and density. The information is tailored for researchers, scientists, and professionals in drug development who require precise data and methodologies for the characterization of chemical compounds.

Quantitative Data Summary

The physical properties of **1,3-butanedithiol** are summarized in the table below. For comparative analysis, the corresponding properties of its oxygen analog, 1,3-butanediol, are also included. This comparison highlights the influence of sulfur versus oxygen on these fundamental physical characteristics. Thiols, like **1,3-butanedithiol**, exhibit lower boiling points compared to their alcohol counterparts due to the reduced ability to form strong hydrogen bonds.^{[1][2]}

Physical Property	1,3-Butanedithiol	1,3-Butanediol
Boiling Point	91-93 °C at 30 mmHg[3] 173 °C (estimated at atmospheric pressure)[4]	203-210 °C at 760 mmHg[5][6][7]
Density	1.052 g/mL (d20/4)[8] 1.023 g/mL at 25 °C[3]	1.0053 g/cm ³ at 20 °C[5][9] 1.005 g/mL at 25 °C[6]
Molecular Formula	C ₄ H ₁₀ S ₂ [3][8]	C ₄ H ₁₀ O ₂ [5][9]
Molecular Weight	122.25 g/mol [3]	90.12 g/mol [9][10]

Experimental Protocols

Accurate determination of physical properties such as boiling point and density is crucial for the characterization of chemical substances. The following sections detail the standard experimental methodologies applicable to **1,3-butanedithiol**.

Boiling Point Determination using the Thiele Tube Method

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a liquid, especially when only a small sample is available.[11]

Apparatus and Materials:

- Thiele tube
- Mineral oil or other high-boiling point liquid
- Thermometer
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Sample of **1,3-butanedithiol**

- Bunsen burner or heating mantle
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- **Sample Preparation:** A small amount of **1,3-butanedithiol** (approximately 0.5 mL) is placed into the small test tube.
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample, with the open end submerged in the liquid.
- **Assembly:** The test tube is attached to a thermometer using a rubber band. The bulb of the thermometer should be level with the bottom of the test tube.
- **Heating:** The entire assembly is placed in a Thiele tube filled with mineral oil, ensuring the sample is below the oil level. The Thiele tube is then gently heated.
- **Observation:** As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube. Heating should continue until a continuous and rapid stream of bubbles is observed.
- **Cooling and Measurement:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[11] This temperature should be recorded, along with the atmospheric pressure.

Density Determination

The density of a liquid can be determined using several methods. A common and accurate method involves the use of a pycnometer or a specific gravity bottle.

Apparatus and Materials:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance

- Temperature-controlled water bath
- Sample of **1,3-butanedithiol**
- Distilled water (for calibration)
- Acetone or other volatile solvent for cleaning and drying

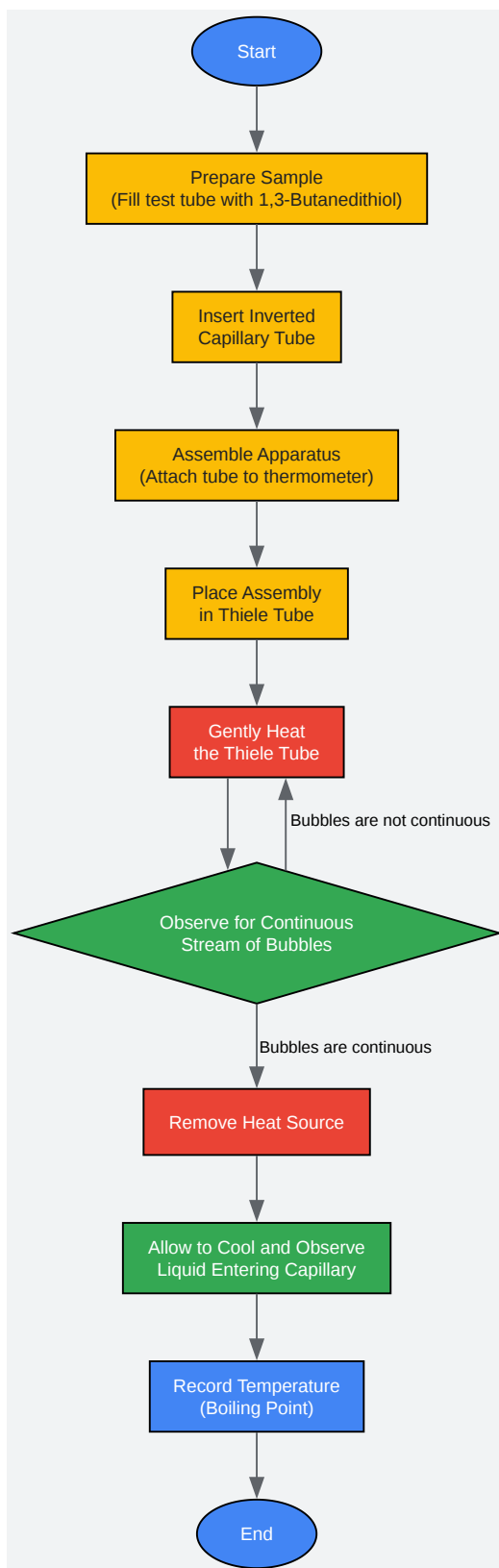
Procedure:

- **Cleaning and Drying:** The pycnometer is thoroughly cleaned with a suitable solvent (e.g., acetone) and dried completely.
- **Weight of Empty Pycnometer:** The mass of the clean, dry pycnometer is accurately measured using an analytical balance.
- **Weight of Pycnometer with Water:** The pycnometer is filled with distilled water and placed in a temperature-controlled water bath (e.g., at 20°C or 25°C) until it reaches thermal equilibrium. The stopper is inserted, and any excess water that emerges from the capillary is carefully wiped away. The pycnometer is then reweighed.
- **Weight of Pycnometer with Sample:** The pycnometer is emptied, dried, and then filled with **1,3-butanedithiol**. The same procedure of thermal equilibration and weighing is followed.
- **Calculation:** The density of the sample is calculated using the following formula:

$$\text{Density of Sample} = \frac{[(\text{Mass of Pycnometer with Sample}) - (\text{Mass of Empty Pycnometer})]}{[(\text{Mass of Pycnometer with Water}) - (\text{Mass of Empty Pycnometer})]} \times \text{Density of Water at the specified temperature}$$

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the boiling point of **1,3-butanedithiol** using the Thiele tube method.



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